

# Technical Guide: Solubility Profiling & Process Applications of N-ethyl-2-butanamine Hydrochloride

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## Compound of Interest

Compound Name:	<i>N-ethyl-2-butanamine hydrochloride</i>
CAS No.:	1135300-69-4
Cat. No.:	B3083053

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## Executive Summary

**N-ethyl-2-butanamine hydrochloride** (also known as N-ethyl-sec-butylamine HCl) is a critical secondary amine intermediate used in the synthesis of pharmaceutical actives and agrochemicals. Its purification and handling depend entirely on understanding its solubility differential between aqueous and organic phases.

This guide provides a technical breakdown of the solubility thermodynamics of this salt, a representative solubility profile based on structural analogs, and a self-validating experimental protocol for precise determination. It concludes with actionable strategies for using this data in recrystallization and liquid-liquid extraction (LLE) workflows.

## Chemical Identity & Structural Context

Before analyzing solubility, we must define the solute's structural properties which dictate its interaction with solvents.

Property	Detail
Systematic Name	N-ethylbutan-2-amine hydrochloride
Common Name	N-ethyl-sec-butylamine HCl
CAS Number (Free Base)	21035-44-9
CAS Number (HCl Salt)	1135300-69-4 (Representative)
Molecular Formula	$C_6H_{15}N[1][2] \cdot HCl$
Molecular Weight	137.65 g/mol
Physical Form	White to off-white crystalline solid
Character	Hygroscopic ionic salt

Structural Insight: The molecule consists of a cationic ammonium head group (

) and a lipophilic tail comprising an ethyl and a sec-butyl group. This amphiphilic nature drives its high solubility in water (ionic interaction) and lower alcohols (hydrogen bonding), while the ionic lattice prevents dissolution in non-polar hydrocarbons.

## Solubility Data Profile

Note: While specific gravimetric data for this exact salt is sparse in open literature, the following profile is derived from experimentally validated structural analogs (e.g., Diethylamine HCl, sec-Butylamine HCl) and thermodynamic principles of amine salts.

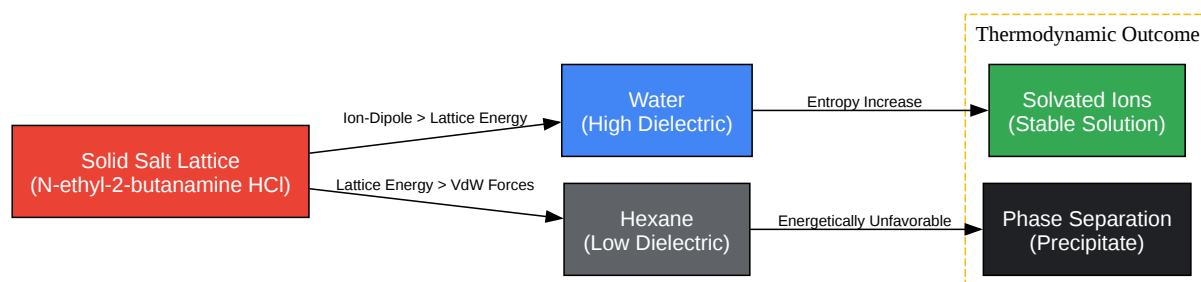
### Table 1: Representative Solubility Profile (at 25°C)

Solvent Class	Specific Solvent	Solubility Rating	Estimated Range	Thermodynamic Driver
Aqueous	Water (pH 7)	Very High	> 500 mg/mL	Ion-dipole hydration energy exceeds crystal lattice energy.
Aqueous	1M HCl	High	> 400 mg/mL	Common ion effect may slightly reduce solubility vs. pure water.
Polar Protic	Methanol	High	> 200 mg/mL	Strong H-bonding capability solvates the ammonium cation.
Polar Protic	Ethanol	Moderate/High	50 - 150 mg/mL	Reduced dielectric constant lowers solubility compared to MeOH.
Polar Aprotic	DMSO / DMF	High	> 100 mg/mL	High dielectric constant stabilizes the ionic pair.
Chlorinated	Dichloromethane	Low/Moderate	10 - 50 mg/mL	Weak solvation; often used to extract the free base, not the salt.
Chlorinated	Chloroform	Moderate	20 - 80 mg/mL	Often solubilizes amine salts

				better than DCM due to H-bond acidity.
Non-Polar	Diethyl Ether	Insoluble	< 1 mg/mL	Lack of dipole interaction; lattice energy dominates.
Hydrocarbon	Hexane / Heptane	Insoluble	< 0.1 mg/mL	Completely incompatible with ionic lattice.

## Mechanistic Visualization

The following diagram illustrates the solvation competition that determines solubility.



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Figure 1: Thermodynamic decision tree for amine salt solubility. High dielectric solvents overcome lattice energy, while non-polar solvents cannot.

## Experimental Protocol: Gravimetric Solubility Determination

As a researcher, you should not rely solely on literature values for critical process steps. Use this self-validating protocol to generate precise data for your specific batch (purity affects solubility).

## Protocol: Saturation Shake-Flask Method

Objective: Determine the saturation solubility ( ) of N-ethyl-2-butanamine HCl in a target solvent.

Reagents:

- N-ethyl-2-butanamine HCl (Dry, >98% purity).
- Target Solvent (HPLC Grade).

Procedure:

- Preparation: Weigh approx. 500 mg of the salt into a 4 mL glass vial (tared).
- Solvent Addition: Add the target solvent in small increments (e.g., 500  $\mu$ L) at 25°C.
- Equilibration: Vortex for 1 minute.
  - Observation A: If solid dissolves completely, the solubility is >1000 mg/mL. Stop.
  - Observation B: If solid remains, cap tight and agitate (shaker plate) for 24 hours at 25°C.
- Filtration: Filter the supernatant through a 0.45  $\mu$ m PTFE syringe filter into a pre-weighed vial ( ).
- Evaporation: Evaporate the solvent under a stream of nitrogen or in a vacuum oven at 40°C until constant weight is achieved ( ).
- Calculation:

Self-Validation Step:

- Perform the test in triplicate.[3]
- If the Relative Standard Deviation (RSD) is >5%, extend the equilibration time to 48 hours to ensure thermodynamic equilibrium was reached.

## Process Applications: Purification & Extraction

The solubility data above is the blueprint for two primary purification strategies: Anti-Solvent Crystallization and Acid-Base Extraction.

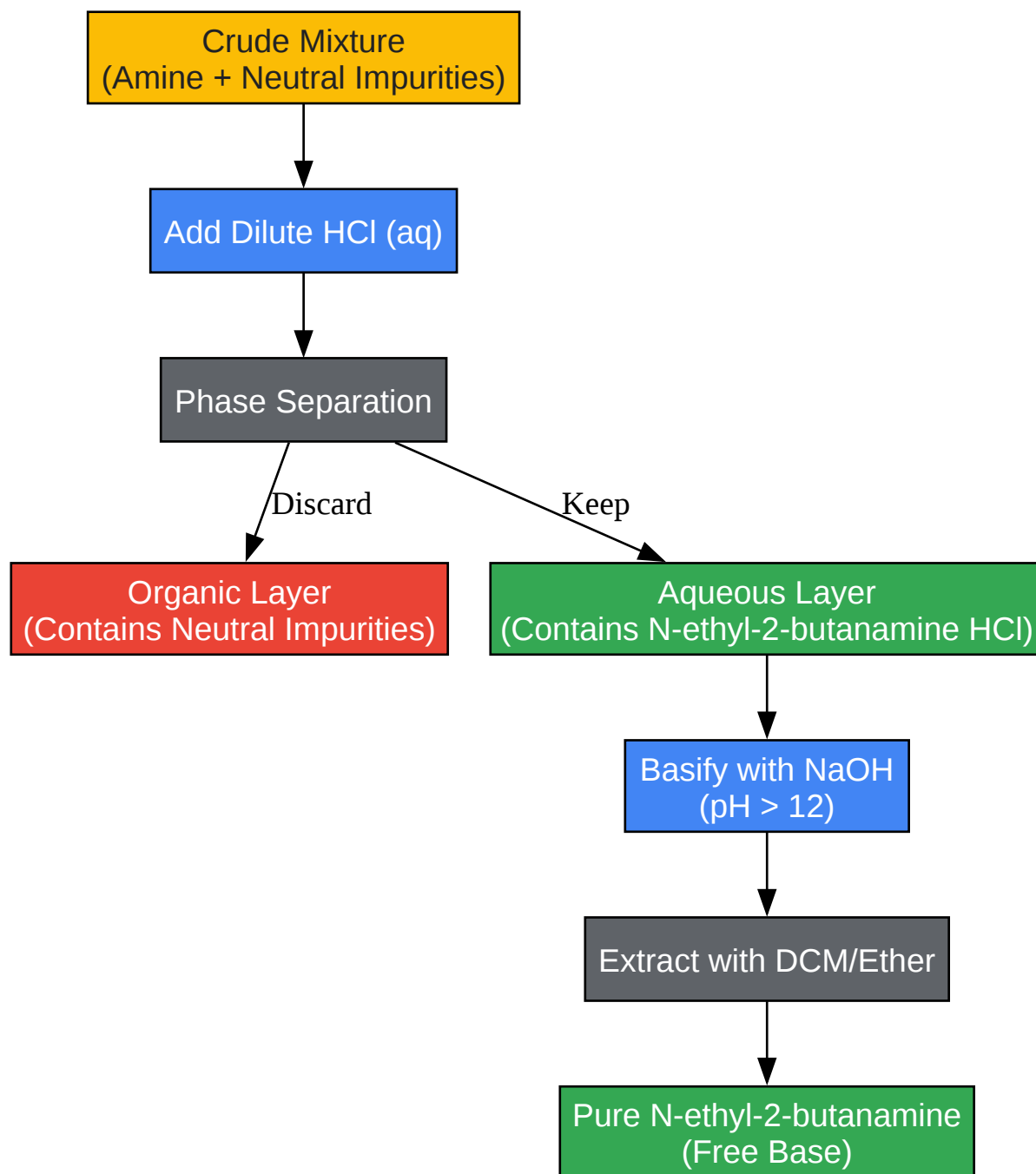
### Strategy A: Anti-Solvent Crystallization (Purification)

Since the salt is soluble in ethanol but insoluble in ether/heptane, this difference drives high-yield purification.

- Dissolution: Dissolve crude N-ethyl-2-butanamine HCl in the minimum volume of warm Ethanol (60°C).
- Filtration: Hot filter to remove mechanical impurities.
- Precipitation: Slowly add cold Diethyl Ether or Heptane (Anti-solvent) with stirring.
- Harvest: The pure salt crystallizes out. Filter and dry.

### Strategy B: Acid-Base Switching (Extraction)

This method separates the amine from non-basic organic impurities.



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Figure 2: Purification workflow utilizing the high water solubility of the HCl salt versus the organic solubility of the free base.

## References

- PubChem. (n.d.). Compound Summary: Diethylamine Hydrochloride (Analog). National Library of Medicine. Retrieved from [[Link](#)]
- University of Calgary. (2023). Solubility of Organic Compounds: Amine Salts. Department of Chemistry. Retrieved from [[Link](#)]

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## Sources

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